

CAS number and molecular weight of 6-bromo-2H-chromene-3-carbaldehyde

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Compound of Interest

Compound Name: 6-bromo-2H-chromene-3-carbaldehyde

Cat. No.: B1265605

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Technical Guide: 6-bromo-2H-chromene-3-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-bromo-2H-chromene-3-carbaldehyde**, a key heterocyclic building block in medicinal chemistry and materials science. This document outlines its chemical properties, a detailed experimental protocol for its synthesis, and its applications as a versatile intermediate.

Physicochemical Properties

The fundamental chemical identifiers and properties of **6-bromo-2H-chromene-3-carbaldehyde** are summarized below.

Property	Value
CAS Number	57543-37-0
Molecular Formula	C ₁₀ H ₇ BrO ₂
Molecular Weight	239.07 g/mol
Appearance	Yellow powder
Purity	≥95%
Storage	Store at 0-8 °C

Synthesis of 6-bromo-2H-chromene-3-carbaldehyde

The synthesis of **6-bromo-2H-chromene-3-carbaldehyde** can be achieved through the reaction of 5-bromosalicylaldehyde with acrolein. The following is a representative experimental protocol adapted from general methods for the synthesis of 2H-chromene-3-carbaldehydes.^[1]

Experimental Protocol: Synthesis via Oxa-Michael-Aldol Reaction

Materials:

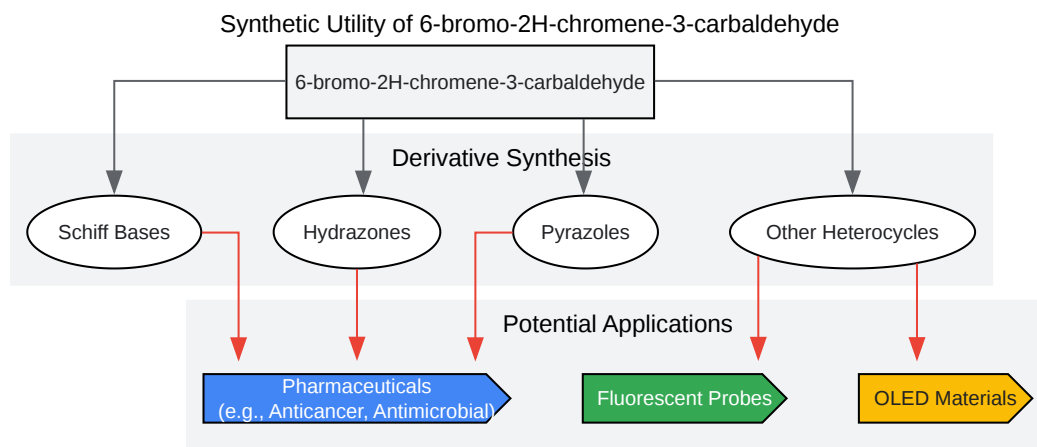
- 5-bromosalicylaldehyde
- Acrolein
- Potassium Carbonate (K₂CO₃)
- Dioxane
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 5-bromosalicylaldehyde (1 equivalent) in dioxane.
- **Addition of Reagents:** To the solution, add potassium carbonate (a catalytic amount) followed by the dropwise addition of acrolein (1.2 equivalents).
- **Reaction:** The reaction mixture is heated to reflux and stirred for approximately 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion of the reaction, the mixture is cooled to room temperature. The solvent is removed under reduced pressure. The residue is then dissolved in ethyl acetate and washed with water and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to yield the crude product.
- **Purification:** The crude **6-bromo-2H-chromene-3-carbaldehyde** is purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure product as a yellow solid.

Applications in Organic Synthesis

6-bromo-2H-chromene-3-carbaldehyde is a valuable intermediate in the synthesis of a wide range of organic molecules due to its reactive aldehyde group and the chromene scaffold.^[2] It serves as a precursor for the development of novel compounds with potential applications in pharmaceuticals and materials science.^[2]



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Caption: Synthetic pathways from **6-bromo-2H-chromene-3-carbaldehyde**.

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References

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- 2. chemimpex.com [chemimpex.com]
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